

Application Notes & Protocols: Tracing the Pentose Phosphate Pathway with ¹³C Labeled Gluconate

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Compound of Interest

Compound Name: Sodium D-Gluconate-1-¹³C

Cat. No.: B12402388

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

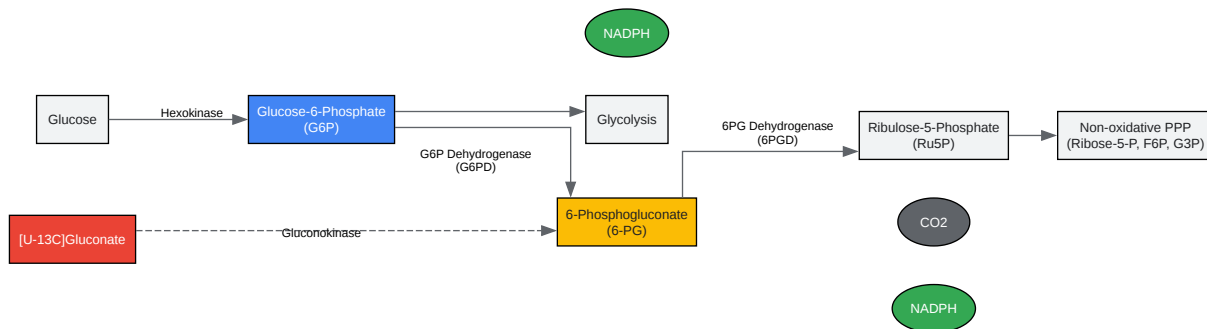
The Pentose Phosphate Pathway (PPP) is a fundamental metabolic pathway that operates in parallel with glycolysis. It is a major source of NADPH, essential for reductive biosynthesis and cellular antioxidant defense, and produces precursors for nucleotide biosynthesis. Accurately quantifying the flux through the PPP is crucial for understanding cellular metabolism in various physiological and pathological states, including cancer and metabolic disorders. This document provides a detailed protocol for tracing the PPP using ¹³C labeled gluconate, a method that offers a direct and precise determination of the PPP split ratio.^{[1][2][3]}

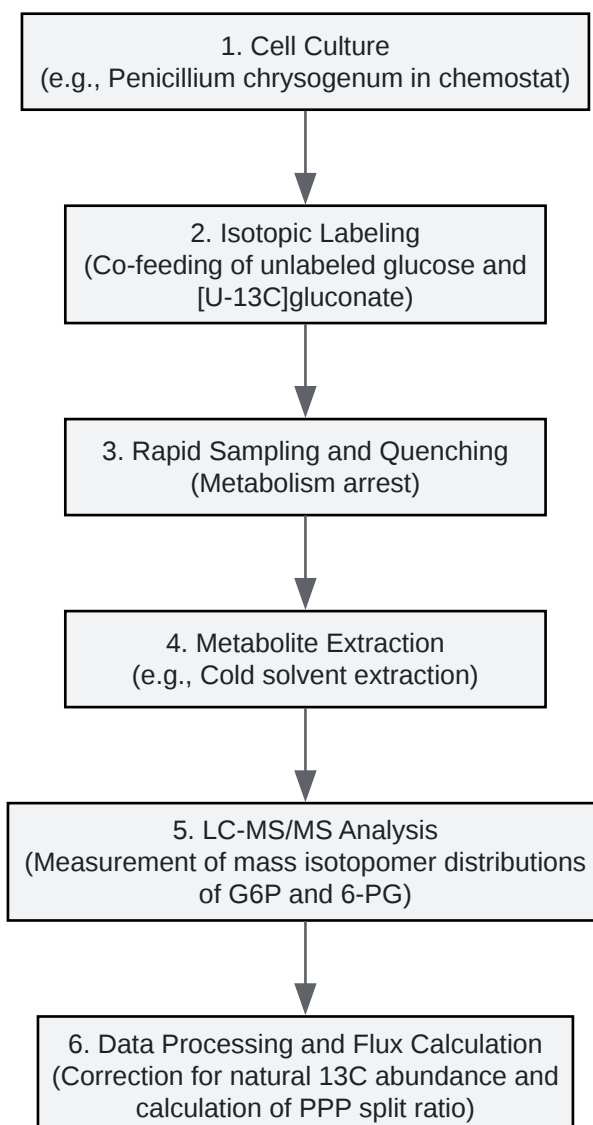
The principle of this method is based on the co-feeding of unlabeled glucose with a trace amount of uniformly labeled [U-¹³C]gluconate.^{[1][2]} Gluconate is taken up by the cells and directly phosphorylated to 6-phosphogluconate (6-PG), entering the PPP immediately downstream of the glucose-6-phosphate (G6P) branch point. By measuring the mass isotopomer distributions of G6P and 6-PG using mass spectrometry, the flux of G6P into the oxidative branch of the PPP can be directly calculated. This approach provides a more

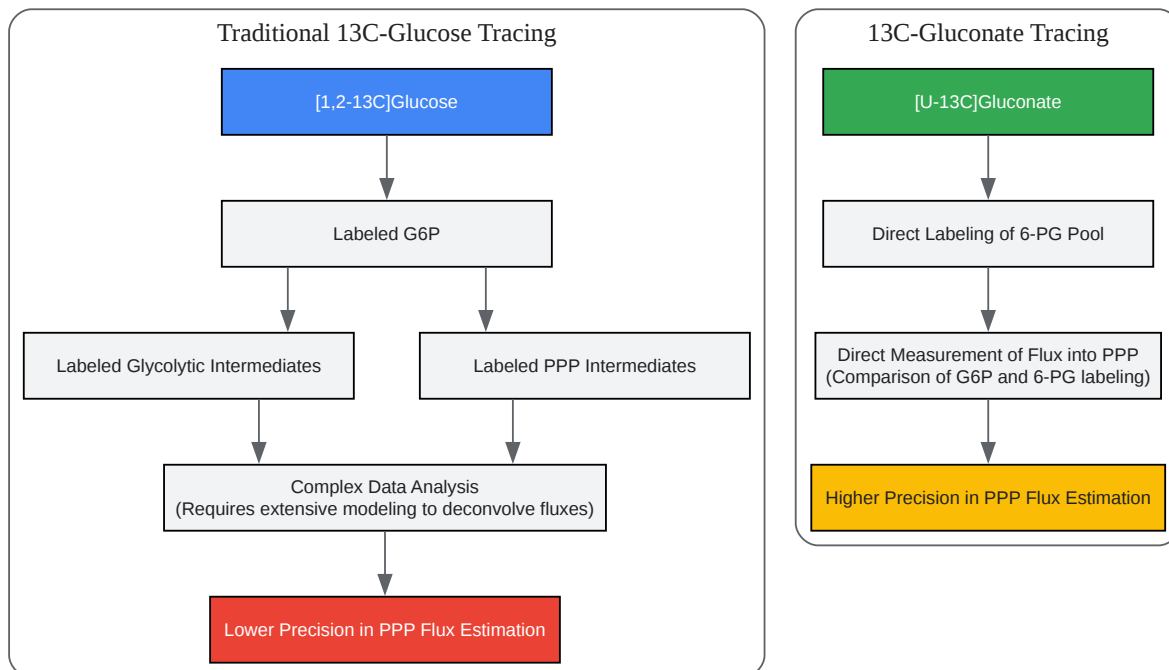
accurate estimation of the PPP split ratio compared to traditional metabolic flux analysis (MFA) that relies solely on labeled glucose.

I. Signaling Pathway: The Pentose Phosphate Pathway

The following diagram illustrates the key reactions of the Pentose Phosphate Pathway, highlighting the entry point of gluconate.







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References

- 1. [13C-Labeled Gluconate Tracing as a Direct and Accurate Method for Determining the Pentose Phosphate Pathway Split Ratio in Penicillium chrysogenum - PMC](#) [pmc.ncbi.nlm.nih.gov]
- 2. [13C-labeled gluconate tracing as a direct and accurate method for determining the pentose phosphate pathway split ratio in Penicillium chrysogenum - PubMed](#)

[\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)

- [3. journals.asm.org \[journals.asm.org\]](https://journals.asm.org)
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